

troubleshooting low yield in enzymatic synthesis of 2-methylisocitrate

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Compound of Interest

Compound Name: *DL-threo-2-methylisocitrate*

Cat. No.: *B3280260*

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Technical Support Center: Enzymatic Synthesis of 2-Methylisocitrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges associated with the enzymatic synthesis of 2-methylisocitrate, particularly in addressing low reaction yields.

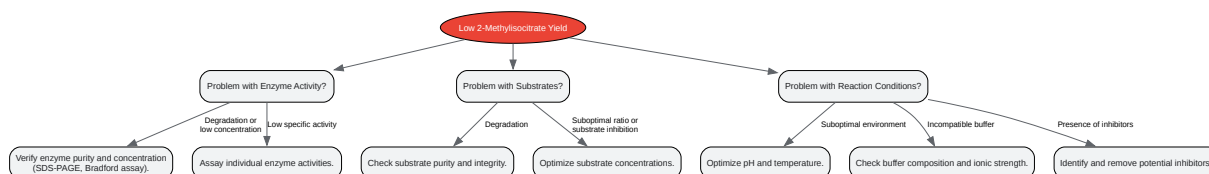
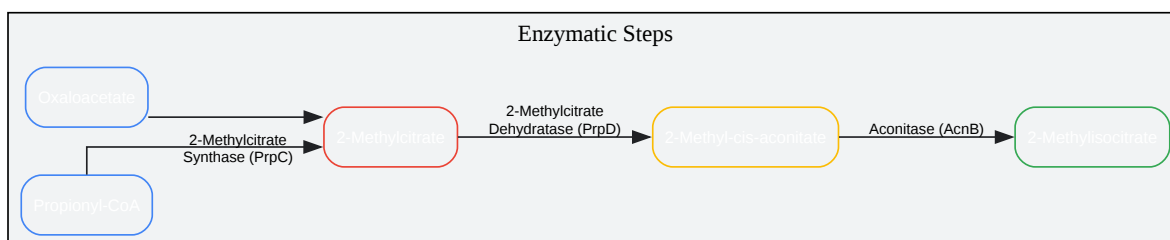
Frequently Asked Questions (FAQs)

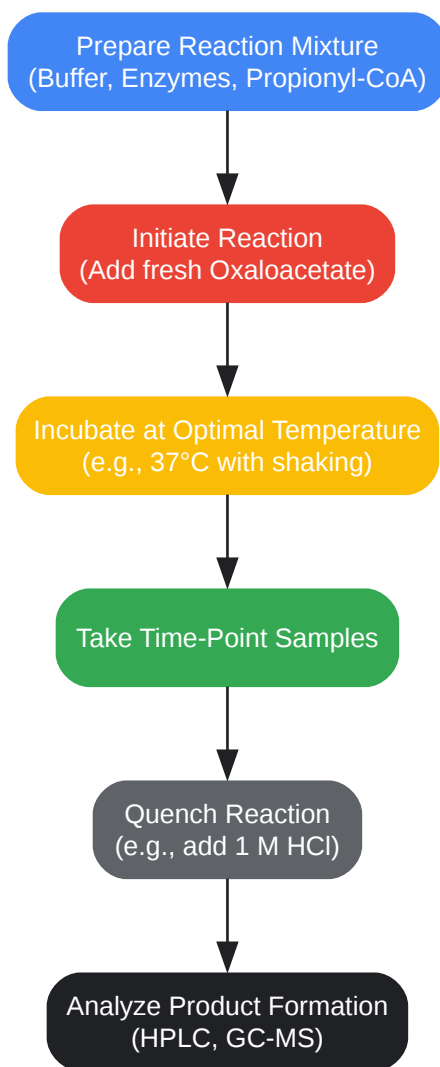
Q1: What is the enzymatic pathway for the synthesis of 2-methylisocitrate?

A1: The synthesis of 2-methylisocitrate from propionyl-CoA and oxaloacetate is a three-step enzymatic cascade that is part of the methylcitrate cycle.^[1] The pathway involves the sequential action of three enzymes:

- 2-Methylcitrate Synthase (PrpC): Catalyzes the condensation of propionyl-CoA and oxaloacetate to form 2-methylcitrate.^{[2][3]}
- 2-Methylcitrate Dehydratase (PrpD): Catalyzes the dehydration of 2-methylcitrate to 2-methyl-cis-aconitate.^[4]
- Aconitase (AcnB) or a similar hydratase: Catalyzes the hydration of 2-methyl-cis-aconitate to form 2-methylisocitrate. In some organisms, this step is also performed by PrpD.

The final product, 2-methylisocitrate, can then be cleaved by 2-methylisocitrate lyase (PrpB) into pyruvate and succinate.[5]





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